

Application Notes and Protocols for A 83-01 in DMSO

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Compound of Interest

Compound Name: A 83-01 sodium

Cat. No.: B8088051

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Introduction

A 83-01 is a potent and selective small molecule inhibitor of the transforming growth factor-beta (TGF- β) type I receptor superfamily. Specifically, it targets activin receptor-like kinase 5 (ALK5), as well as ALK4 and ALK7.[1][2] By inhibiting these receptors, A 83-01 effectively blocks the phosphorylation of Smad2 and Smad3, key downstream mediators in the TGF- β signaling pathway.[3] This inhibition disrupts various cellular processes mediated by TGF- β , including epithelial-to-mesenchymal transition (EMT), cell growth, and differentiation.[3] These characteristics make A 83-01 a valuable tool in cancer research, stem cell biology, and studies of cellular reprogramming.[4][5]

This document provides detailed protocols for the preparation of A 83-01 stock solutions in dimethyl sulfoxide (DMSO), along with essential technical data and diagrams to guide researchers in its effective application.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for A 83-01 are summarized in the table below.

Property	Value	References
Molecular Formula	C ₂₅ H ₁₉ N ₅ S	[2][6]
Molecular Weight	421.52 g/mol	[2][6]
CAS Number	909910-43-6	[2]
Appearance	White to beige or pale yellow solid powder	[7][8]
Purity	≥98% (by HPLC)	[6][7]
Solubility in DMSO	≥21 mg/mL (approximately 50 mM)	[1][2]
IC ₅₀ Values	ALK5: 12 nM, ALK4: 45 nM, ALK7: 7.5 nM	[2]
Storage (Lyophilized)	-20°C, desiccated, for up to 24 months	[6]
Storage (Stock Solution)	-20°C in aliquots; use within 1-2 months to prevent loss of potency. Avoid repeated freeze-thaw cycles.	[5][6]

Experimental Protocols

Materials

- A 83-01 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator or water bath at 37°C

Protocol for Preparing a 10 mM A 83-01 Stock Solution

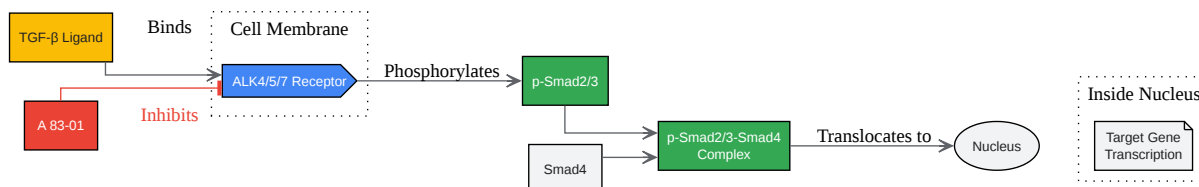
This protocol provides instructions for preparing a commonly used 10 mM stock solution of A 83-01 in DMSO.

- Pre-weighing and Calculation:
 - To prepare a 10 mM stock solution, you will need to dissolve A 83-01 (Molecular Weight: 421.52 g/mol) in DMSO.
 - For example, to prepare 1.18 mL of a 10 mM stock solution, weigh out 5 mg of A 83-01 powder.[\[1\]](#) Alternatively, to prepare 237 μ L of a 10 mM stock, use 1 mg of the powder.[\[4\]](#)
- Reconstitution:
 - Aseptically add the calculated volume of DMSO to the vial containing the A 83-01 powder. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.[\[1\]](#)
 - Cap the vial securely.
- Dissolution:
 - Vortex the solution thoroughly to facilitate the dissolution of the A 83-01 powder.
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath for 10 minutes and/or brief sonication can be used to aid dissolution.[\[7\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.[\[6\]](#)
 - Store the aliquots at -20°C. For optimal results, it is recommended to use the stock solution within 1 to 2 months of preparation.[\[6\]](#) Some sources suggest that solutions may be unstable and should be prepared fresh.[\[1\]](#)

Visualizations

A 83-01 Mechanism of Action

The following diagram illustrates the signaling pathway inhibited by A 83-01.

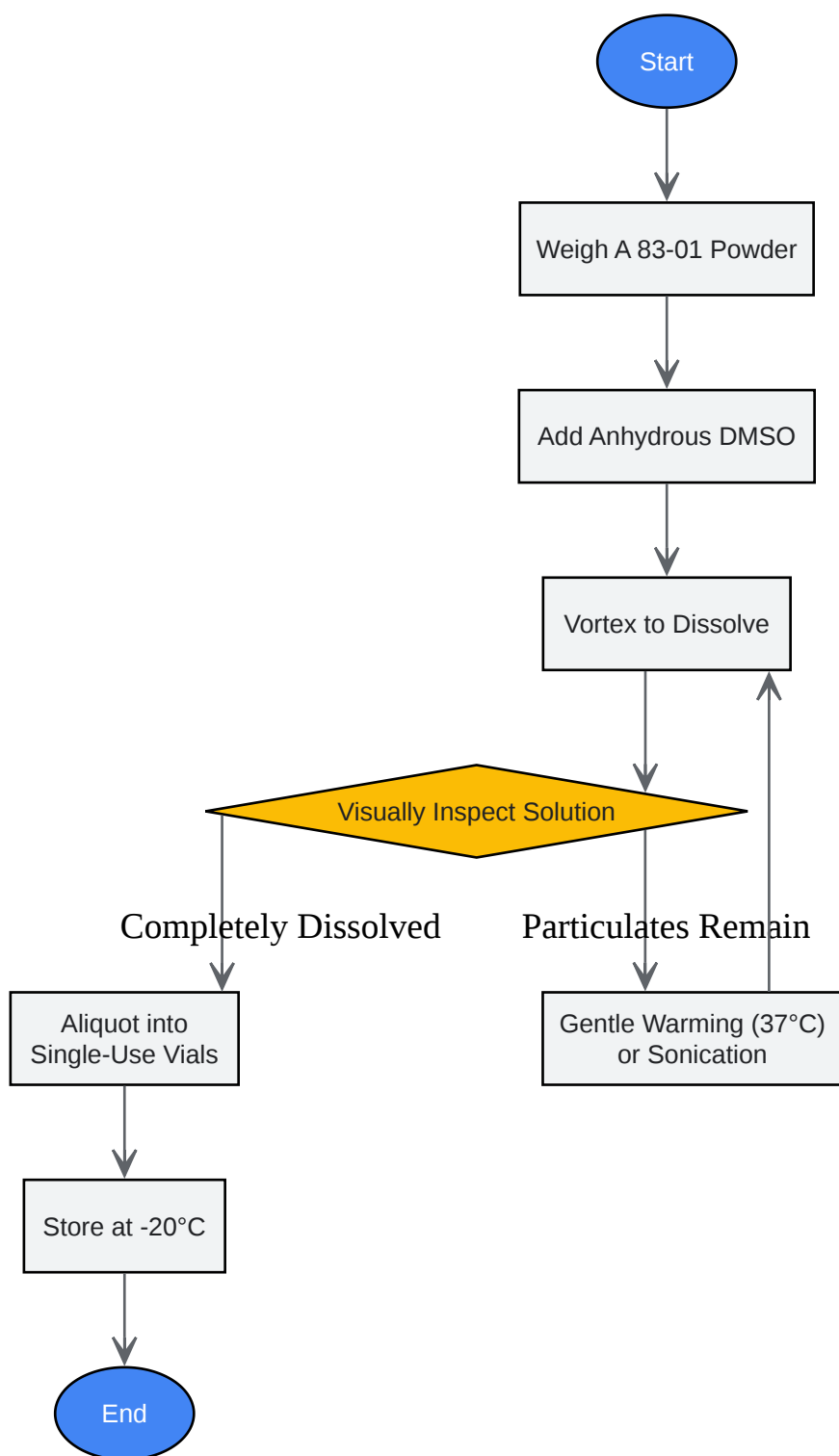


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Caption: TGF-β signaling pathway and the inhibitory action of A 83-01.

Experimental Workflow: A 83-01 Stock Solution Preparation

This diagram outlines the step-by-step workflow for preparing the A 83-01 stock solution.



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Caption: Workflow for preparing A 83-01 stock solution in DMSO.

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